

Tolylfluanid: Molecular and Physical Properties

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Compound of Interest

Compound Name: **Tolylfluanid**
Cat. No.: **B052280**

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This document provides the core molecular and physical data for **Tolylfluanid**, a fungicide and wood preservative. The information is presented for researchers, scientists, and professionals in drug development and related fields.

Chemical Identity and Formula

Tolylfluanid is an organic compound known for its application as an active ingredient in fungicidal products.^[1] It is chemically designated as N-[dichloro(fluoro)methyl]sulfanyl-N-(dimethylsulfamoyl)-4-methylaniline.^[2]

Quantitative Molecular Data

The fundamental molecular properties of **Tolylfluanid** are summarized in the table below. This data is essential for a variety of experimental and modeling applications.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₃ Cl ₂ FN ₂ O ₂ S ₂	[1] [2] [3] [4] [5] [6]
Molecular Weight	347.26 g/mol	[4] [6]
CAS Registry Number	731-27-1	[3] [5]

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References

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